

# Standard Operating Procedure: Handling and Disposal of NICE-01

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This document provides essential safety and logistical information for the handling and disposal of the novel compound **NICE-01**. Given the limited toxicological data available, a cautious approach is mandated. These procedures are designed to minimize exposure risk to laboratory personnel.

## **Hazard Assessment and Engineering Controls**

**NICE-01** is a potent compound of unknown toxicity. All handling of powdered **NICE-01** must be performed within a certified chemical fume hood or a containment device such as a glove box. Engineering controls are the primary method of exposure reduction.

## **Required Personal Protective Equipment (PPE)**

A multi-layered approach to PPE is required to ensure personnel safety. The following table summarizes the specifications for required PPE when handling **NICE-01**.



PPE Component	Specification	Purpose
Gloves	Double-gloving: Inner nitrile glove (min. 4 mil thickness), outer nitrile or latex glove (min. 8 mil thickness)	Provides a primary barrier against skin contact. Double-gloving allows for safe removal of the contaminated outer layer.
Eye Protection	Indirectly vented chemical splash goggles	Protects eyes from airborne particles and potential splashes of solutions containing NICE-01.
Respiratory Protection	NIOSH-approved N95 or higher respirator	Prevents inhalation of airborne NICE-01 particles. A fit test is required before use.
Protective Clothing	Disposable, solid-front lab coat with tight-fitting cuffs	Protects skin and personal clothing from contamination.
Shoe Covers	Disposable, slip-resistant shoe covers	Prevents the tracking of contaminants out of the laboratory.

# **Donning and Doffing of PPE**

Proper procedure for putting on (donning) and taking off (doffing) PPE is critical to prevent contamination.

A step-by-step workflow for donning PPE is illustrated below. This should be performed in a designated area outside of the immediate handling zone.



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#### PPE Donning Sequence for **NICE-01** Handling.

The doffing procedure is designed to remove the most contaminated items first. This process should be performed in a designated doffing area.

- Outer Gloves: Carefully peel off the outer gloves, avoiding contact with the inner gloves.
   Dispose of them in the designated hazardous waste container.
- Lab Coat and Shoe Covers: Remove the disposable lab coat and shoe covers. Roll them inward to contain any contaminants and dispose of them in the hazardous waste container.
- Goggles: Remove goggles from the back to the front and place them in a designated area for decontamination.
- Respirator: Remove the respirator without touching the front. Dispose of it in the hazardous waste container.
- Inner Gloves: Remove the inner gloves and dispose of them in the hazardous waste container.
- Hand Washing: Immediately wash hands thoroughly with soap and water.

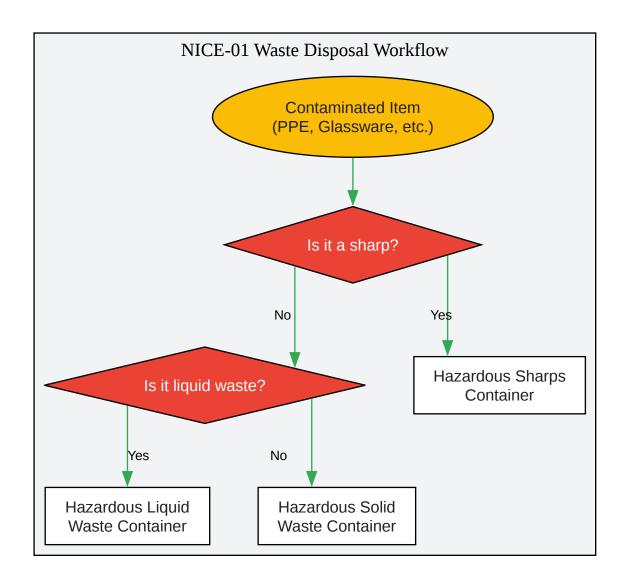
### **Disposal Plan**

All materials that have come into contact with **NICE-01** are considered hazardous waste.

- Solid Waste: Contaminated PPE, weigh boats, and consumables must be placed in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Solutions containing NICE-01 should be collected in a designated, sealed hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- Sharps: Needles, syringes, and other sharps contaminated with NICE-01 must be disposed
  of in a designated sharps container for hazardous materials.



The logical flow for waste segregation is outlined in the diagram below.



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Waste Segregation for **NICE-01** Contaminated Materials.

# **Emergency Procedures**

- Skin Contact: Immediately remove contaminated clothing and rinse the affected area with copious amounts of water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.



- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Always have the Safety Data Sheet (SDS) for **NICE-01** (or a similar document for novel compounds) available for emergency responders. Report all exposures to your institution's Environmental Health and Safety (EHS) department.

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